

Triisopropyl Citrate: A Technical Overview of its Molecular Properties

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Compound of Interest

Compound Name: *Triisopropyl citrate*

Cat. No.: *B1609684*

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This technical guide provides a concise overview of the fundamental molecular characteristics of **triisopropyl citrate**, a compound of interest in various scientific and pharmaceutical applications.

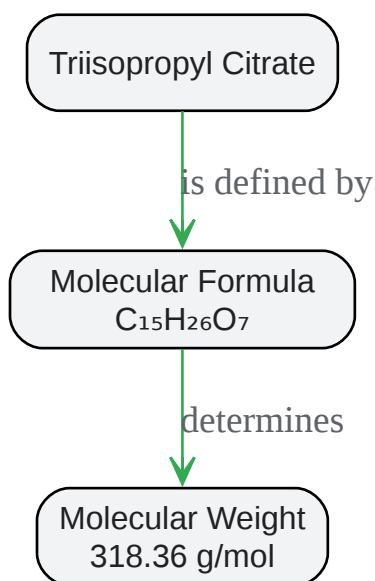
Core Molecular Data

The essential molecular identifiers for **triisopropyl citrate** are summarized in the table below. This information is critical for accurate experimental design, analytical characterization, and computational modeling.

Parameter	Value	Reference
Molecular Formula	C ₁₅ H ₂₆ O ₇	[1] [2] [3] [4]
Molecular Weight	318.36 g/mol	[1] [4]
IUPAC Name	tripropan-2-yl 2-hydroxypropane-1,2,3-tricarboxylate	[1]
CAS Registry Number	74592-76-0	[2] [3] [4]

Logical Relationship of Molecular Descriptors

The relationship between the common name, molecular formula, and molecular weight is a fundamental concept in chemistry. The molecular formula dictates the elemental composition, which in turn determines the molecular weight. The following diagram illustrates this logical connection for **triisopropyl citrate**.



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Caption: Logical flow from chemical name to molecular weight.

This document is intended for a technical audience and assumes a foundational knowledge of chemistry. The data presented is compiled from publicly available chemical databases.

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References

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- 2. lookchem.com [lookchem.com]
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- 4. 74592-76-0 CAS MSDS (TRIISOPROPYL CITRATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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